

Personal protective equipment for handling 4-(Diethoxymethyl)benzaldehyde

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Compound of Interest

Compound Name: 4-(Diethoxymethyl)benzaldehyde

Cat. No.: B1630343

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Essential Safety and Handling Guide for 4-(Diethoxymethyl)benzaldehyde

This guide provides crucial safety and logistical information for the handling of **4-(Diethoxymethyl)benzaldehyde** (CAS No. 81172-89-6) for researchers, scientists, and professionals in drug development. The following procedures are compiled to ensure the safe handling, storage, and disposal of this chemical in a laboratory setting.

Hazard Identification and Classification

4-(Diethoxymethyl)benzaldehyde is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4][5]} It is harmful if swallowed or inhaled.^{[4][6]}

GHS Hazard Statements:

- H315: Causes skin irritation^{[1][2][3][5]}
- H319: Causes serious eye irritation^{[1][2][3][5]}
- H335: May cause respiratory irritation^{[1][2][3]}
- H302: Harmful if swallowed^[4]
- H332: Harmful if inhaled^[4]

Quantitative Data Summary

The following table summarizes key quantitative data for **4-(Diethoxymethyl)benzaldehyde**.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₆ O ₃	[1][2][6][7]
Molecular Weight	208.25 g/mol	[2][7]
CAS Number	81172-89-6	[1][2][3][6]
Appearance	Clear colorless to light yellow liquid	[6]
Density	1.047 g/mL at 25 °C	[1][8]
Refractive Index	n ₂₀ /D 1.506	[8]
Boiling Point	89-93 °C at 7 mmHg	[8]
Flash Point	>230 °F (>110 °C)	[8]
Storage Class	Combustible liquids	

Occupational exposure limits (e.g., PEL, TLV) have not been established for this substance.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is essential for the safe handling of **4-(Diethoxymethyl)benzaldehyde**.

Preparation and Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of vapors.[1][3][9]
- Emergency Equipment: Ensure that an emergency eyewash station and a safety shower are readily accessible and in good working order.[9][10]
- Spill Kit: Have a chemical spill kit available in the immediate work area. The kit should contain inert absorbent materials like vermiculite or sand.[9][10]

- **Review Documentation:** Before beginning work, thoroughly review this safety guide and the manufacturer's Safety Data Sheet (SDS).^[9]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when working with this chemical to mitigate risks.^[9]

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Chemical splash goggles or a face shield worn over safety glasses.	To protect against potential splashes that can cause serious eye irritation. ^{[3][9][10]}
Hand Protection	Chemical-resistant gloves.	Nitrile, neoprene, or butyl rubber gloves are suitable. Inspect gloves for any signs of degradation or puncture before each use. ^{[3][9]}
Body Protection	Laboratory coat or a chemical-resistant apron.	Should be fully buttoned to prevent skin contact which may cause irritation. ^{[3][9]}
Respiratory Protection	NIOSH-approved respirator.	Required if ventilation is inadequate or if there is a risk of inhaling vapors, especially during a spill. ^{[9][10]}
Footwear	Closed-toe shoes.	To protect feet from potential spills. ^[10]

Chemical Handling

- **Avoid Contact:** Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.^{[1][9]}

- Container Handling: Use compatible labware (e.g., glass, Teflon®) to prevent degradation of the container. Keep containers tightly closed when not in use to prevent the release of vapors.[\[1\]](#)[\[5\]](#)[\[10\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn. Do not eat, drink, or smoke in the work area.[\[9\]](#)[\[11\]](#)

Storage

- Location: Store in a cool, dry, and well-ventilated place away from heat and incompatible substances.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[5\]](#) Some sources recommend storing under an inert gas as the material may be air-sensitive.[\[5\]](#)[\[6\]](#)
- Labeling: Ensure all containers are clearly and accurately labeled.

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [1][3][7][12]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical attention.[3][4][7][12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][4][7][12]
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][7][11]

Spill and Disposal Plan

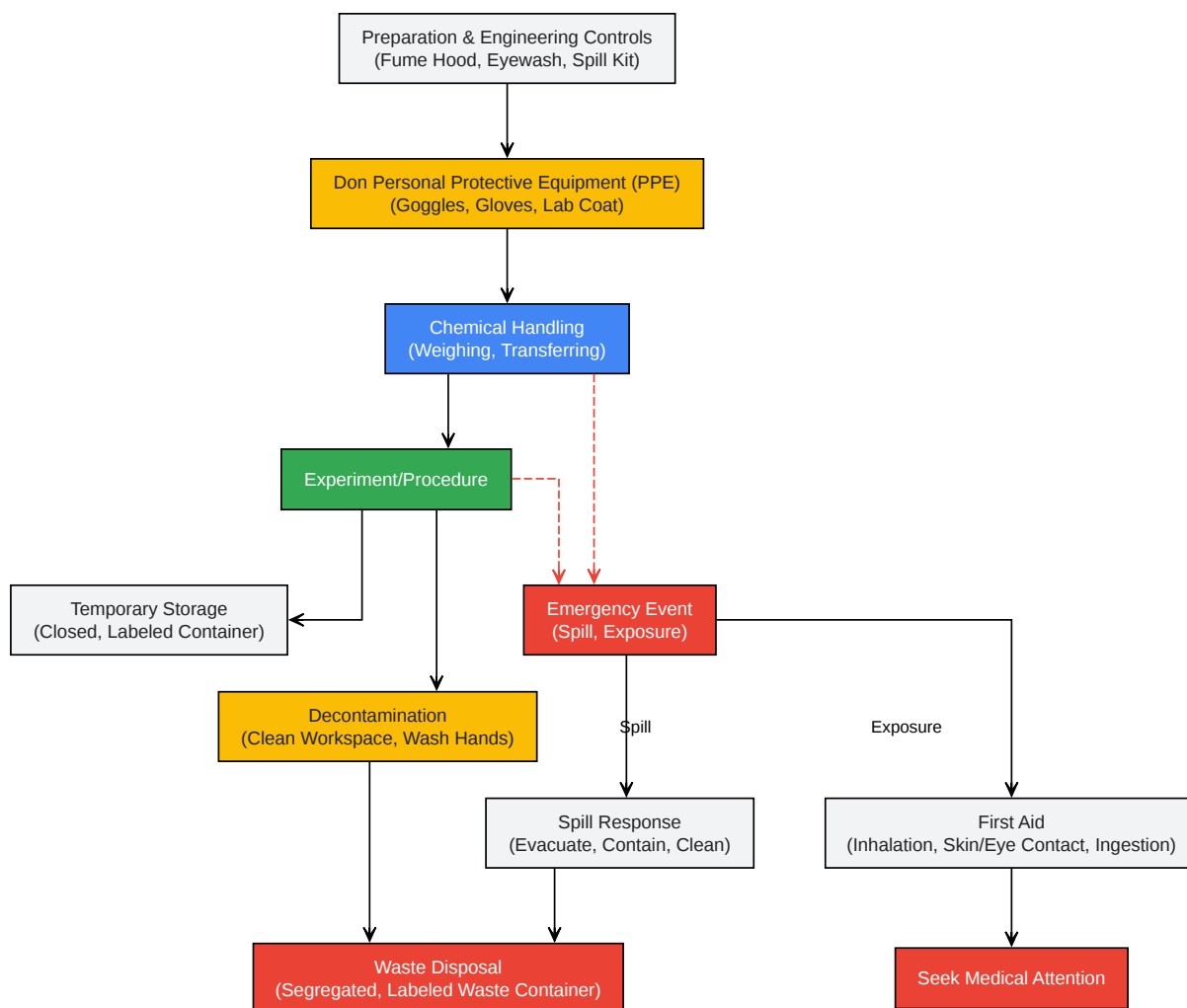
Proper containment and disposal are critical to prevent environmental contamination and further exposure.

- Spill Cleanup:
 - Evacuate: Immediately alert others and evacuate the area.
 - Ventilate: Ensure the area is well-ventilated.
 - Don PPE: Put on the appropriate personal protective equipment, including respiratory protection.[9]

- Contain: For a liquid spill, contain it with an inert absorbent material such as sand or vermiculite. Do not use combustible materials like paper towels.[\[10\]](#)
- Collect: Carefully collect the absorbed material into a labeled, sealed container for hazardous waste.[\[1\]](#)[\[10\]](#)
- Waste Disposal:
 - Dispose of waste material in accordance with local, state, and federal regulations.[\[5\]](#)
 - Leave chemicals in their original containers if possible and do not mix with other waste.[\[5\]](#)
 - Empty containers must be thoroughly rinsed, with the first rinse collected as hazardous waste.[\[13\]](#) For highly toxic chemicals, the first three rinses should be collected.[\[13\]](#)

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **4-(Diethoxymethyl)benzaldehyde**, from preparation to disposal.



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Caption: Workflow for safe handling of **4-(Diethoxymethyl)benzaldehyde**.

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